

Spectroscopic Analysis of 4-Hydroxy-5-methylpyrimidine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Hydroxy-5-methylpyrimidine

CAS No.: 17758-52-0

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic analysis of **4-Hydroxy-5-methylpyrimidine**. Due to the limited availability of published, peer-reviewed spectroscopic data for this specific molecule, this guide synthesizes information from closely related pyrimidine derivatives and fundamental spectroscopic principles to offer a robust framework for its characterization. The methodologies and comparative data presented herein serve as a valuable resource for the structural elucidation and analysis of **4-Hydroxy-5-methylpyrimidine** and similar compounds.

Compound Profile: 4-Hydroxy-5-methylpyrimidine

4-Hydroxy-5-methylpyrimidine is a substituted pyrimidine, a heterocyclic aromatic organic compound similar to purine. Pyrimidine derivatives are of significant interest in medicinal chemistry and drug development due to their presence in a wide range of biologically active molecules, including nucleobases.

Table 1: Physicochemical Properties of **4-Hydroxy-5-methylpyrimidine**

Property	Value
Molecular Formula	C ₅ H ₆ N ₂ O[1]
Molecular Weight	110.11 g/mol [1]
Appearance	Solid[1]
Synonyms	5-methylpyrimidin-4-ol, 5-methyl-4-pyrimidinol

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is instrumental in characterizing the electronic transitions within the pyrimidine ring. The absorption maxima (λ_{max}) are sensitive to the nature and position of substituents, as well as the solvent polarity and pH.

For **4-Hydroxy-5-methylpyrimidine**, the spectrum is expected to be influenced by the electron-donating effects of the hydroxyl and methyl groups. The tautomeric equilibrium between the hydroxy and keto forms can also significantly affect the UV-Vis absorption.

Table 2: Comparative UV-Vis Spectral Data of Related Pyrimidine Derivatives

Compound	Solvent	λ_{max} (nm)	Reference
4-Methylpyrimidine	-	~245, ~270	NIST WebBook[2]
Pyrimidine Derivative (BT10M)	Methanol:Acetonitrile (1:1)	275	[3][4]
4,6-dihydroxypyrimidine	Acidic Medium	252-254	[5]

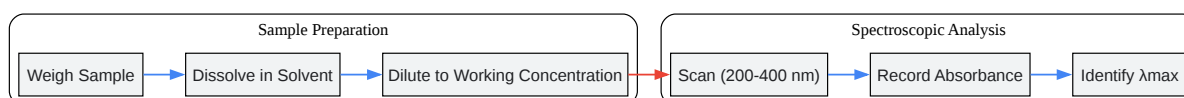
Experimental Protocol: UV-Vis Spectroscopy

A standardized protocol for the UV-Vis analysis of a pyrimidine derivative is as follows:

- **Sample Preparation:** Accurately weigh approximately 10 mg of **4-Hydroxy-5-methylpyrimidine** and dissolve it in a suitable solvent (e.g., methanol, ethanol, or a buffered solution) in a 100 mL volumetric flask to create a stock solution. Further dilute the stock

solution to obtain a concentration within the linear range of the spectrophotometer (typically 5-15 $\mu\text{g/mL}$).^[3]^[6]

- Instrumentation: Use a double-beam UV-Vis spectrophotometer.
- Data Acquisition: Scan the sample solution from 200 to 400 nm against a solvent blank.^[3]
- Analysis: Identify the wavelength of maximum absorbance (λ_{max}).



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UV-Vis Spectroscopy Experimental Workflow.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of **4-Hydroxy-5-methylpyrimidine** is expected to show characteristic absorption bands for the O-H, C-H, C=N, and C=C bonds.

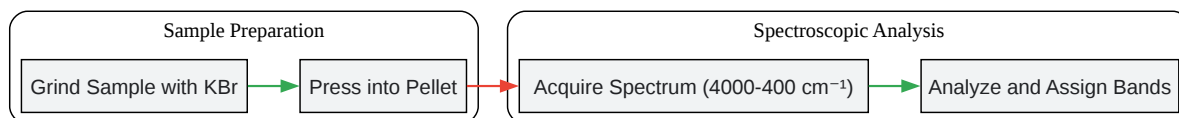
Table 3: Expected and Comparative IR Absorption Frequencies for **4-Hydroxy-5-methylpyrimidine**

Functional Group	Expected Wavenumber (cm ⁻¹)	Notes	Reference
O-H stretch (hydroxyl)	3200-3600 (broad)	Indicates hydrogen bonding.	[7]
C-H stretch (aromatic)	3000-3100	[7]	
C-H stretch (methyl)	2850-2960	[7]	
C=O stretch (keto tautomer)	1650-1700	May be present due to tautomerism.	
C=N and C=C stretch (ring)	1400-1600	Characteristic of the pyrimidine ring.	[8][9]
C-O stretch	1000-1300	[7]	

Experimental Protocol: Fourier-Transform Infrared (FTIR) Spectroscopy

A typical protocol for obtaining an FTIR spectrum of a solid pyrimidine sample is the KBr pellet method:

- **Sample Preparation:** Grind 1-2 mg of **4-Hydroxy-5-methylpyrimidine** with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.[10]
- **Pellet Formation:** Transfer the mixture to a pellet die and apply pressure using a hydraulic press to form a transparent or translucent pellet.[10]
- **Data Acquisition:** Place the KBr pellet in the sample holder of the FTIR spectrometer and acquire the spectrum, typically in the range of 4000-400 cm⁻¹.
- **Analysis:** Identify the characteristic absorption bands and assign them to the corresponding functional groups.



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FTIR Spectroscopy Experimental Workflow.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of a molecule. For **4-Hydroxy-5-methylpyrimidine**, both ¹H and ¹³C NMR are essential for structural confirmation.

¹H NMR Spectroscopy

The ¹H NMR spectrum will show distinct signals for the protons on the pyrimidine ring and the methyl group. The chemical shift of the hydroxyl proton can be variable and may appear as a broad singlet.

Table 4: Predicted and Comparative ¹H NMR Chemical Shifts (δ, ppm) for **4-Hydroxy-5-methylpyrimidine**

Proton	Predicted δ (ppm)	Multiplicity	Notes	Comparative Data (ppm)
H2	8.0 - 8.5	s	4-(4-fluorophenyl)-5-methylpyrimidine : 9.13 (s)[11]	
H6	8.3 - 8.8	s	4-(4-fluorophenyl)-5-methylpyrimidine : 8.65 (s)[11]	
-CH ₃	2.0 - 2.5	s	4-(4-chlorophenyl)-5-methylpyrimidine : 2.40 (s)[11]	
-OH	5.0 - 12.0	br s	Dependent on solvent and concentration.	

¹³C NMR Spectroscopy

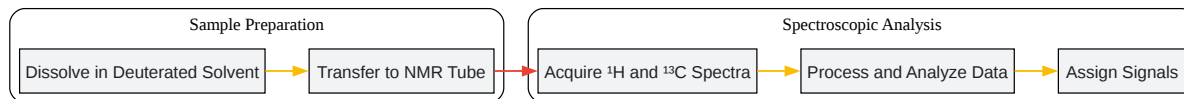
The ¹³C NMR spectrum will provide information on the carbon skeleton. The chemical shifts are influenced by the electronegativity of the nitrogen and oxygen atoms.

Table 5: Predicted and Comparative ¹³C NMR Chemical Shifts (δ , ppm) for **4-Hydroxy-5-methylpyrimidine**

Carbon	Predicted δ (ppm)	Notes	Comparative Data (ppm)
C2	150 - 155	4-ethyl-5-methylpyrimidine: 156.70[11]	
C4	160 - 165	Attached to -OH group.	4-AMINO-6-HYDROXY-2-METHYLPYRIMIDINE shows signals in this region.[5]
C5	110 - 120	Attached to -CH ₃ group.	4-ethyl-5-methylpyrimidine: 128.60[11]
C6	155 - 160	4-ethyl-5-methylpyrimidine: 169.73[11]	
-CH ₃	10 - 20	4-(4-chlorophenyl)-5-methylpyrimidine: 17.18[11]	

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **4-Hydroxy-5-methylpyrimidine** in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃, or D₂O) in an NMR tube. [12] Ensure complete dissolution, using sonication if necessary.[12]
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition: Acquire ¹H and ¹³C NMR spectra. For ¹³C, a proton-decoupled spectrum is standard. Additional experiments like DEPT can be run to aid in assigning carbon signals.
- Analysis: Integrate the ¹H signals to determine proton ratios and analyze the multiplicities to deduce coupling information. Assign the chemical shifts in both spectra to the respective atoms in the molecule.



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NMR Spectroscopy Experimental Workflow.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound, as well as to gain structural information from its fragmentation pattern.

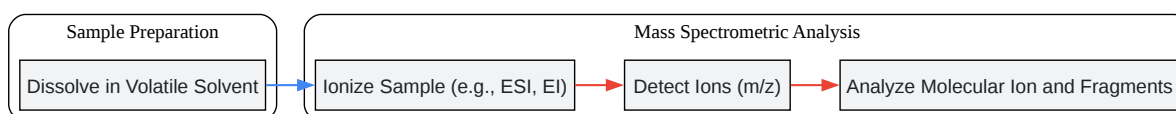
For **4-Hydroxy-5-methylpyrimidine** (C₅H₆N₂O), the expected exact mass of the molecular ion [M]⁺ is approximately 110.0480. High-resolution mass spectrometry (HRMS) can confirm the elemental formula.

Table 6: Expected Key Ions in the Mass Spectrum of **4-Hydroxy-5-methylpyrimidine**

m/z (proposed)	Ion	Notes
110	[M] ⁺	Molecular ion
82	[M - CO] ⁺	Loss of carbon monoxide from the keto tautomer is a common fragmentation pathway for hydroxypyrimidines.
81	[M - HCN] ⁺	Loss of hydrogen cyanide, characteristic of nitrogen heterocycles.
67	-	Further fragmentation.

Experimental Protocol: Mass Spectrometry

- **Sample Preparation:** Prepare a dilute solution of **4-Hydroxy-5-methylpyrimidine** in a suitable volatile solvent, such as methanol or acetonitrile.
- **Instrumentation:** Utilize a mass spectrometer with an appropriate ionization source, such as Electrospray Ionization (ESI) or Electron Ionization (EI). ESI is a "soft" ionization technique that often yields a prominent molecular ion peak, while EI is a "hard" technique that can induce more fragmentation.^{[13][14]}
- **Data Acquisition:** Introduce the sample into the mass spectrometer and acquire the mass spectrum. For more detailed structural analysis, tandem mass spectrometry (MS/MS) can be performed to fragment the molecular ion and analyze the resulting daughter ions.
- **Analysis:** Identify the molecular ion peak to confirm the molecular weight. Analyze the fragmentation pattern to gain insights into the molecular structure. Compare the observed m/z values with theoretical values for proposed fragments.

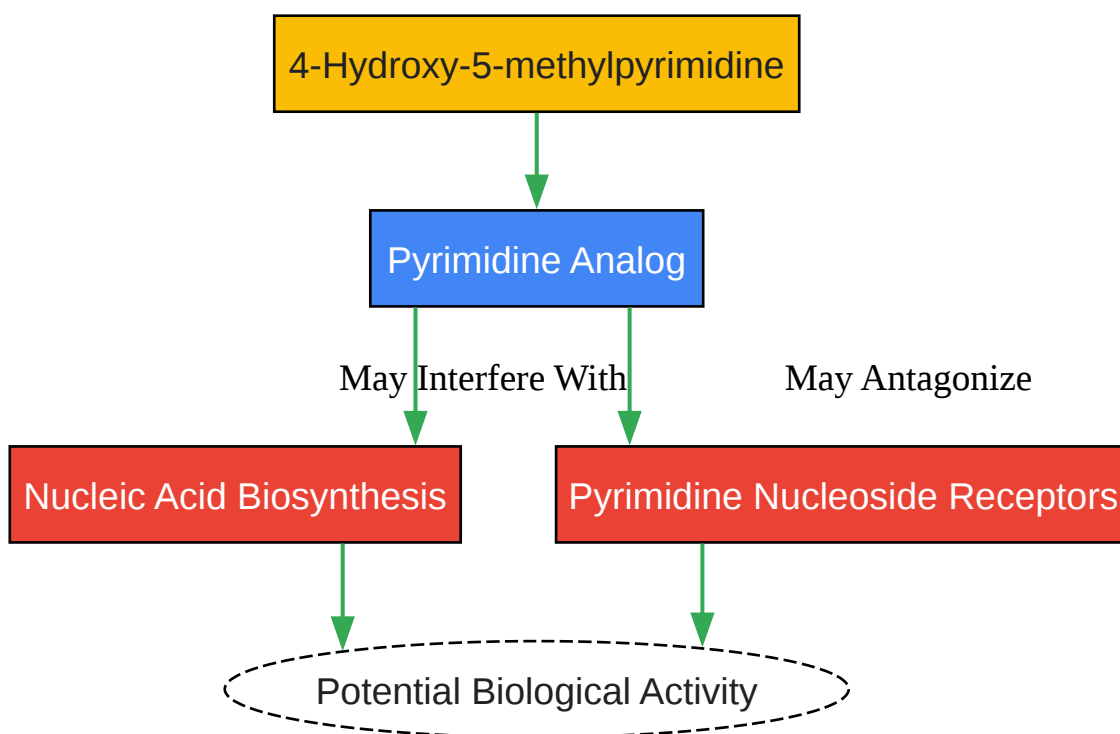


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Mass Spectrometry Experimental Workflow.

Signaling Pathways and Logical Relationships

At present, there is no widely documented specific signaling pathway directly modulated by **4-Hydroxy-5-methylpyrimidine** in the public domain. However, pyrimidine analogs are known to interfere with nucleic acid biosynthesis and can act as antagonists of pyrimidine nucleoside receptors. Further research would be required to elucidate any specific biological activity and associated signaling pathways for this particular compound.



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